

# Climazolam: A Technical Guide to its Chemical Structure and Properties

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Climazolam*

Cat. No.: *B1208867*

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## Abstract

**Climazolam**, sold under the trade name Climasol, is a potent imidazobenzodiazepine with significant sedative, hypnotic, and anxiolytic properties.[1] Developed by Hoffman-LaRoche, it is primarily utilized in veterinary medicine as an anesthetic agent.[1] This technical guide provides a comprehensive overview of the chemical structure, physicochemical properties, and known pharmacological characteristics of **Climazolam**. It is intended to serve as a resource for researchers and professionals engaged in drug development and related scientific fields.

## Chemical Identity and Structure

**Climazolam** is chemically designated as 8-chloro-6-(2-chlorophenyl)-1-methyl-4H-imidazo[1,5-a][2][3]benzodiazepine.[4] Its structure is characterized by a fused imidazole ring, which classifies it as an imidazobenzodiazepine, a subclass of benzodiazepines that includes compounds like midazolam and remimazolam.

Table 1: Chemical Identifiers of **Climazolam**

Identifier	Value	Reference
IUPAC Name	8-chloro-6-(2-chlorophenyl)-1-methyl-4H-imidazo[1,5-a][2,3]benzodiazepine	[4]
CAS Number	59467-77-5	[4]
Molecular Formula	C <sub>18</sub> H <sub>13</sub> Cl <sub>2</sub> N <sub>3</sub>	[4]
Molecular Weight	342.22 g/mol	[4]
SMILES	<chem>CC1=NC=C2N1C3=CC=C(Cl)C=C3C(C4=CC=CC=C4Cl)=NC2</chem>	

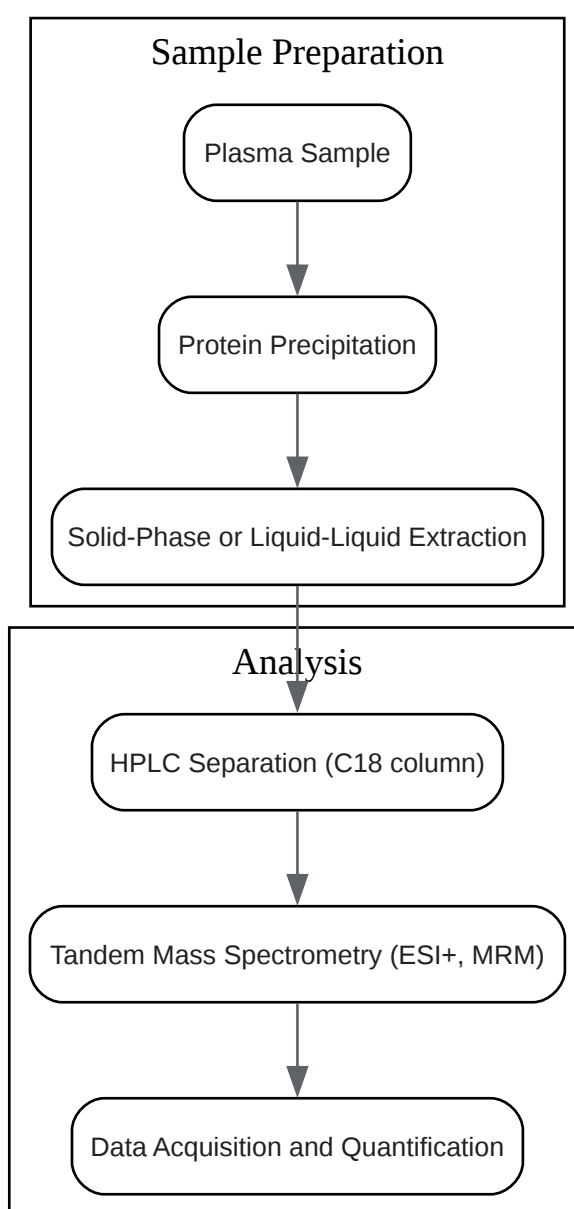
Table 2: Physicochemical Properties of **Climazolam**

Property	Value	Notes
XLogP3	3.0	Computed by XLogP3 3.0
Hydrogen Bond Donor Count	0	Computed by Cactvs 3.4.8.18
Hydrogen Bond Acceptor Count	3	Computed by Cactvs 3.4.8.18
Rotatable Bond Count	1	Computed by Cactvs 3.4.8.18
Exact Mass	341.0486528 Da	Computed by PubChem 2.2
Monoisotopic Mass	341.0486528 Da	Computed by PubChem 2.2
Topological Polar Surface Area	30.2 Å <sup>2</sup>	Computed by Cactvs 3.4.8.18
Heavy Atom Count	23	Computed by PubChem
Complexity	469	Computed by Cactvs 3.4.8.18

## Pharmacology

## Mechanism of Action

Like other benzodiazepines, **Climazolam** exerts its effects by modulating the gamma-aminobutyric acid type A (GABA-A) receptor, the primary inhibitory neurotransmitter receptor in the central nervous system. It binds to the benzodiazepine site on the GABA-A receptor, a distinct allosteric site from the GABA binding site. This binding potentiates the effect of GABA, leading to an increased influx of chloride ions into the neuron. The resulting hyperpolarization of the neuronal membrane makes it less excitable and produces the characteristic sedative, anxiolytic, muscle relaxant, and hypnotic effects of benzodiazepines.



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## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)